(5-Chloro-thiazol-2-YL)acetic acid synthesis pathway

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Compound of Interest

Compound Name:	*(5-Chloro-thiazol-2-YL)acetic acid*
CAS No.:	*1363381-03-6*
Cat. No.:	*B572595*

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An In-depth Technical Guide to the Synthesis of **(5-Chloro-thiazol-2-YL)acetic acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

(5-Chloro-thiazol-2-YL)acetic acid is a key heterocyclic building block in medicinal chemistry, forming the structural core of numerous pharmacologically active agents. Its synthesis is therefore of significant interest to the drug development community. This guide provides a comprehensive overview of a primary synthetic pathway to **(5-Chloro-thiazol-2-YL)acetic acid**, elucidating the underlying chemical principles, offering detailed experimental protocols, and emphasizing the rationale behind procedural choices to ensure both high yield and purity. This document is intended to serve as a practical resource for researchers and scientists in the field of organic synthesis and drug discovery.

Introduction: The Significance of the Thiazole Moiety

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Thiazole derivatives are a cornerstone in medicinal chemistry, renowned for their wide spectrum of biological activities, including antibacterial, antifungal, and anticancer properties[1]. The incorporation of a chloro-substituted thiazole ring, coupled with an acetic acid side chain, provides a versatile scaffold for further molecular elaboration. Understanding the efficient construction of this scaffold is paramount for the rapid generation of compound libraries for high-throughput screening and lead optimization.

This guide will focus on a robust and widely applicable synthetic strategy: the Hantzsch thiazole synthesis, followed by functional group manipulations to achieve the target molecule.

Retrosynthetic Analysis and Strategic Approach

A logical retrosynthetic analysis of **(5-Chloro-thiazol-2-YL)acetic acid** suggests a pathway that hinges on the formation of the thiazole ring as a key step. The acetic acid side chain can be introduced either before or after ring formation. A common and effective strategy involves the synthesis of an ester-functionalized thiazole, which can then be hydrolyzed in the final step. The chloro-substituent is typically introduced on a pre-formed thiazole ring.

Our proposed forward synthesis is therefore structured as follows:

- Hantzsch Thiazole Synthesis: Formation of an ethyl 2-aminothiazole-4-carboxylate derivative.
- Diazotization and Sandmeyer Reaction: Conversion of the 2-amino group to a 2-chloro group.
- Chlorination of the Thiazole Ring: Introduction of the chloro-substituent at the C5 position.
- Side Chain Introduction: Attachment of the acetic acid ester side chain at the C2 position.
- Hydrolysis: Conversion of the ester to the final carboxylic acid.

An alternative, and often more direct, approach involves starting with a precursor already containing the acetic acid moiety or a synthon thereof.

Detailed Synthesis Pathway

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Pathway A: Stepwise Functionalization

This pathway offers a high degree of control over the introduction of each functional group.

The synthesis commences with the classic Hantzsch thiazole synthesis, which involves the condensation of a α-haloketone with a thioamide. In this case, we will use ethyl bromopyruvate and thiourea.

- Reaction Mechanism: The reaction proceeds via nucleophilic attack of the sulfur atom of thiourea on the α-carbon of ethyl bromopyruvate, followed by cyclization and dehydration to form the thiazole ring.
- Experimental Protocol:
  - To a stirred solution of thiourea (1.0 eq) in ethanol, add ethyl bromopyruvate (1.0 eq) dropwise at room temperature.
  - Heat the reaction mixture to reflux for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
  - Upon completion, cool the mixture to room temperature and neutralize with a saturated solution of sodium bicarbonate.
  - The product will precipitate out of solution. Filter the solid, wash with cold water, and dry under vacuum to yield ethyl 2-aminothiazole-4-carboxylate.

The conversion of the 2-amino group to a 2-chloro group is achieved via a Sandmeyer reaction. This involves the formation of a diazonium salt followed by displacement with a chloride ion, typically from copper(I) chloride.

- Causality Behind Experimental Choices: The Sandmeyer reaction is a reliable method for replacing an amino group on an aromatic or heteroaromatic ring with a variety of substituents, including halogens[2]. The use of low temperatures during diazotization is critical to prevent the decomposition of the unstable diazonium salt.
- Experimental Protocol:

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- Suspend ethyl 2-aminothiazole-4-carboxylate (1.0 eq) in a mixture of concentrated hydrochloric acid and water at 0-5 °C.
- Slowly add a solution of sodium nitrite (1.1 eq) in water, maintaining the temperature below 5 °C.
- In a separate flask, prepare a solution of copper(I) chloride (1.2 eq) in concentrated hydrochloric acid.
- Add the cold diazonium salt solution to the copper(I) chloride solution portion-wise, allowing for the evolution of nitrogen gas.
- Stir the reaction mixture at room temperature for 2-3 hours.
- Extract the product with ethyl acetate, wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography.

Direct chlorination of the thiazole ring at the 5-position can be achieved using various chlorinating agents such as N-chlorosuccinimide (NCS) or sulfuryl chloride[3][4].

- Experimental Protocol:
  - Dissolve the starting thiazole derivative in a suitable solvent such as dichloromethane or chloroform.
  - Add N-chlorosuccinimide (1.1 eq) in portions at room temperature.
  - Stir the reaction mixture for 12-24 hours, monitoring by TLC.
  - Upon completion, wash the reaction mixture with water and brine.
  - Dry the organic layer over anhydrous sodium sulfate and concentrate to give the chlorinated product, which can be purified by chromatography.

The subsequent steps of introducing the acetic acid side chain and final hydrolysis would follow standard procedures. However, a more convergent approach is often preferred in practice.

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Pathway B: Convergent Synthesis

A more efficient route involves the synthesis of a thiazole ring that already incorporates the acetic acid ester moiety.

This can be achieved by reacting 2-chlorothiazole with the enolate of ethyl acetate or by other cross-coupling methods. A more direct Hantzsch-type synthesis is also plausible.

The key chlorination step at the C5 position is performed on the ester intermediate.

- Expertise & Experience: The electron-withdrawing nature of the ester group at the C2 position can influence the regioselectivity of the chlorination. The C5 position is generally the most susceptible to electrophilic substitution on the thiazole ring. The choice of chlorinating agent and reaction conditions is crucial to avoid side reactions.

- Experimental Protocol:

  - Dissolve ethyl (thiazol-2-yl)acetate (1.0 eq) in a suitable solvent like glacial acetic acid or a chlorinated solvent[5].

  - Add N-chlorosuccinimide (NCS) (1.0-1.2 eq) portion-wise at room temperature.

  - Heat the mixture gently (e.g., to 50-60 °C) to facilitate the reaction, monitoring progress by TLC or GC-MS.

  - After completion, cool the reaction mixture and pour it into ice-water.

  - Extract the product with a suitable organic solvent (e.g., ethyl acetate).

  - Wash the organic layer with saturated sodium bicarbonate solution and brine.

  - Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.

  - Purify the crude ethyl (5-chloro-thiazol-2-yl)acetate by column chromatography on silica gel.

The final step is the hydrolysis of the ester to the carboxylic acid.

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- Trustworthiness: This step must be performed under conditions that avoid the degradation of the thiazole ring. Basic hydrolysis followed by careful acidification is a standard and reliable method.

- Experimental Protocol:

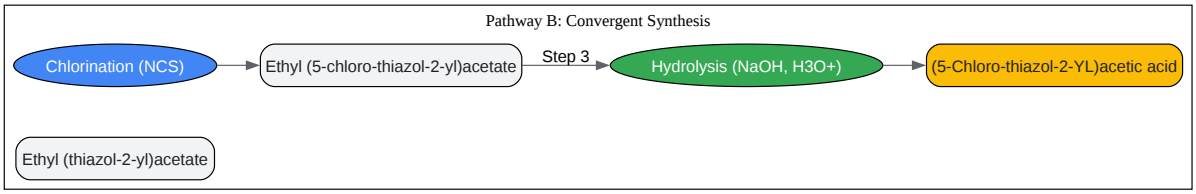
  - Dissolve ethyl (5-chloro-thiazol-2-yl)acetate (1.0 eq) in a mixture of ethanol and water.

  - Add sodium hydroxide (1.5-2.0 eq) and stir the mixture at room temperature or with gentle heating until the hydrolysis is complete (monitored by TLC).

  - Cool the reaction mixture in an ice bath and carefully acidify with cold dilute hydrochloric acid to a pH of approximately 2-3.

  - The product will precipitate. Collect the solid by filtration, wash with cold water, and dry under vacuum to afford **(5-Chloro-thiazol-2-YL)acetic acid**.

Visualization of the Synthetic Pathway



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Sources

- 1. ijcmas.com [ijcmas.com]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. US6214998B1 - Process for preparing 2-chloro-5-chloromethylthiazole - Google Patents [patents.google.com]
- 4. US20030153767A1 - Method for producing 2-chloro-5-chloromethyl-1,3-thiazole - Google Patents [patents.google.com]
- 5. Acetic Acid Mediated for One-Pot Synthesis of Novel Pyrazolyl s-Triazine Derivatives for the Targeted Therapy of Triple-Negative Breast Tumor Cells (MDA-MB-231) via EGFR/PI3K/AKT/mTOR Signaling Cascades - PMC [pmc.ncbi.nlm.nih.gov]

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